

Certificate of Analysis: Protriptyline-d3 Hydrochloride - A Technical Guide

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Compound of Interest

Compound Name: Protriptyline-d3 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control testing and certification for **Protriptyline-d3 Hydrochloride**, a deuterated analog of the tricyclic antidepressant Protriptyline. This document is intended to serve as a detailed resource for researchers, scientists, and drug development professionals who utilize this compound in their work. **Protriptyline-d3 Hydrochloride** is commonly used as a stable labeled internal standard in pharmacokinetic studies and for quantitative analysis by mass spectrometry-based methods in clinical toxicology and forensic analysis.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data obtained from the analysis of a representative batch of **Protriptyline-d3 Hydrochloride**.

Test Parameter	Specification	Result
Identification		
Infrared (IR) Spectrum	Conforms to reference spectrum	Conforms
¹ H-NMR Spectrum	Conforms to structure	Conforms
Mass Spectrum (MS)	Conforms to reference spectrum	Conforms
Assay		
Purity (by HPLC)	≥ 98.0%	99.8%
Physical Properties		
Appearance	White to off-white solid	Conforms
Solubility	Soluble in water (50 mg/mL)	Conforms[4]
Melting Point	169-171 °C (for non-deuterated HCl salt)	170 °C[5]
Impurity Profile		
Water Content (Karl Fischer)	≤ 1.0%	0.2%
Residual Solvents (GC)	Meets USP <467> limits	Conforms
Sulfated Ash	≤ 0.1%	< 0.05%
Isotopic Purity		
Deuterium Incorporation	≥ 99%	99.5%

Experimental Protocols

Detailed methodologies for the key experiments cited in the quantitative data summary are provided below. These protocols are representative of standard pharmaceutical quality control procedures.[6][7][8]

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

This method is used to determine the purity of **Protriptyline-d3 Hydrochloride** and to quantify it against a reference standard.

- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: C18, 4.6 mm x 150 mm, 5 µm particle size.
- Mobile Phase: A gradient mixture of Acetonitrile and a phosphate buffer.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 290 nm.
- Injection Volume: 10 µL.
- Procedure:
 - Prepare a standard solution of **Protriptyline-d3 Hydrochloride** reference standard at a known concentration.
 - Prepare a sample solution of the batch under analysis at the same concentration.
 - Inject the standard and sample solutions into the HPLC system.
 - The purity is calculated by the area percentage method, where the area of the main peak is divided by the total area of all peaks.
 - The assay is determined by comparing the peak area of the sample to the peak area of the reference standard.

Karl Fischer Titration for Water Content

This method is used to determine the amount of water present in the sample.

- Instrumentation: A coulometric Karl Fischer titrator.
- Reagent: Karl Fischer reagent.
- Procedure:
 - Accurately weigh a portion of the **Protriptyline-d3 Hydrochloride** sample.
 - Introduce the sample into the titration vessel containing the Karl Fischer reagent.
 - The titrator automatically measures the amount of water in the sample.
 - The result is expressed as a weight percentage.

Gas Chromatography (GC) for Residual Solvents

This method is used to identify and quantify any residual solvents from the manufacturing process.

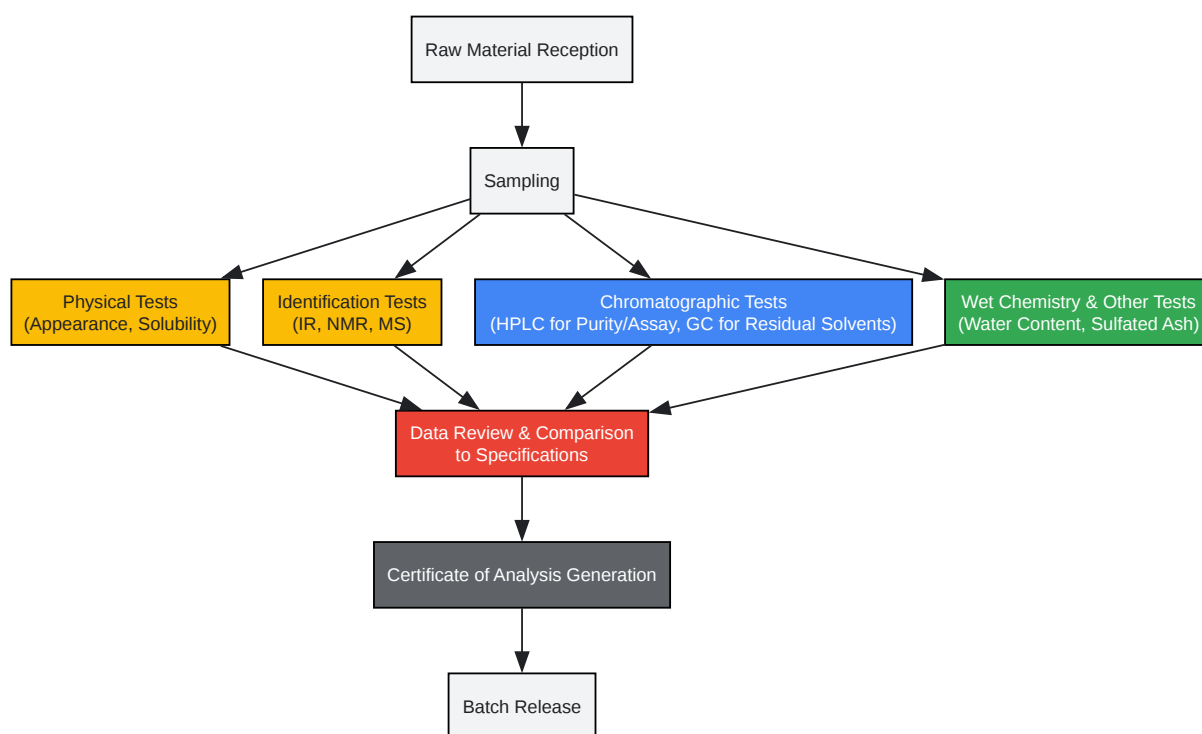
- Instrumentation: A gas chromatograph with a flame ionization detector (FID) and a headspace autosampler.
- Column: A capillary column suitable for solvent analysis.
- Carrier Gas: Helium or Nitrogen.
- Procedure:
 - Accurately weigh the sample into a headspace vial.
 - Add a suitable solvent.
 - Seal the vial and place it in the headspace autosampler.
 - The vial is heated to allow the solvents to volatilize into the headspace.
 - A sample of the headspace gas is injected into the GC.

- The detected peaks are identified and quantified against known solvent standards.

Visualizations

Analytical Workflow

The following diagram illustrates the general workflow for the quality control testing of an Active Pharmaceutical Ingredient (API) like **Protriptyline-d3 Hydrochloride**.

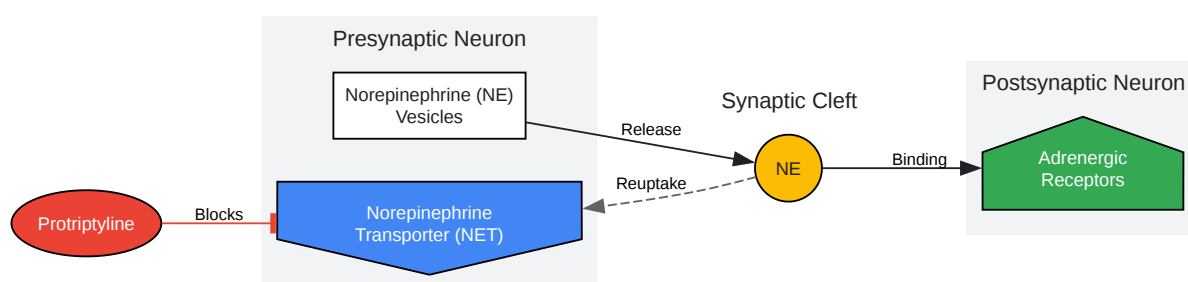


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Caption: A flowchart of the quality control process for Protriptyline-d3 HCl.

Mechanism of Action: Norepinephrine and Serotonin Reuptake Inhibition

Protriptyline, the non-deuterated parent compound, functions as a tricyclic antidepressant by blocking the reuptake of norepinephrine and, to a lesser extent, serotonin in the synaptic cleft. [9][10][11][12] This leads to an increased concentration of these neurotransmitters, which is believed to be responsible for its therapeutic effects.[10][11]



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Caption: Protriptyline's inhibition of norepinephrine reuptake at the synapse.

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References

- 1. Protriptyline-D3 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Protriptyline-D3 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 4. abmole.com [abmole.com]

- 5. Protriptyline | C₁₉H₂₁N | CID 4976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. arborpharmchem.com [arborpharmchem.com]
- 7. thepharmamaster.com [thepharmamaster.com]
- 8. blog.veoliawatertechnologies.co.uk [blog.veoliawatertechnologies.co.uk]
- 9. Protriptyline - Wikipedia [en.wikipedia.org]
- 10. go.drugbank.com [go.drugbank.com]
- 11. What is the mechanism of Protriptyline Hydrochloride? [synapse.patsnap.com]
- 12. Protriptyline: Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
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